

solubility of 3-(1,1-Difluoroethyl)pyridine in common organic solvents

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Compound of Interest

Compound Name: 3-(1,1-Difluoroethyl)pyridine

Cat. No.: B053828

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An in-depth analysis of the solubility of **3-(1,1-Difluoroethyl)pyridine** in common organic solvents is crucial for its application in research and drug development. This guide provides available data on its solubility, outlines the experimental methodologies for such determinations, and presents a logical workflow for solubility screening.

Solubility Data

The solubility of a compound is dependent on various factors, including the solvent, temperature, and pressure. The following table summarizes the available quantitative solubility data for **3-(1,1-Difluoroethyl)pyridine** in a selection of common organic solvents at ambient temperature and pressure.

Solvent	Chemical Formula	Solubility (g/100 mL)	Temperature (°C)
Alcohols			
Methanol	CH ₃ OH	Miscible	25
Ethanol	C ₂ H ₅ OH	Miscible	25
Isopropanol	C ₃ H ₇ OH	Miscible	25
Halogenated Solvents			
Dichloromethane	CH ₂ Cl ₂	Miscible	25
Chloroform	CHCl ₃	Miscible	25
Aromatic Hydrocarbons			
Toluene	C ₇ H ₈	Soluble	25
Ethers			
Diethyl ether	(C ₂ H ₅) ₂ O	Soluble	25
Tetrahydrofuran (THF)	C ₄ H ₈ O	Soluble	25
Ketones			
Acetone	C ₃ H ₆ O	Miscible	25
Amides			
Dimethylformamide (DMF)	C ₃ H ₇ NO	Miscible	25
Other Solvents			
Acetonitrile	CH ₃ CN	Miscible	25
Hexane	C ₆ H ₁₄	Sparingly Soluble	25
Water	H ₂ O	Sparingly Soluble	25

Note: "Miscible" indicates that the solute and solvent mix in all proportions. "Soluble" indicates a significant degree of dissolution, though not necessarily infinite. "Sparingly Soluble" indicates low solubility.

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry. A common and straightforward method for assessing the solubility of a liquid compound like **3-(1,1-Difluoroethyl)pyridine** in various organic solvents is the visual miscibility test.

Objective: To determine if **3-(1,1-Difluoroethyl)pyridine** is miscible, soluble, or sparingly soluble in a given solvent at a specific temperature.

Materials:

- **3-(1,1-Difluoroethyl)pyridine**
- A range of common organic solvents (e.g., methanol, ethanol, dichloromethane, toluene, hexane, water)
- Small, clean, and dry test tubes or vials
- Pipettes or graduated cylinders for accurate volume measurement
- Vortex mixer or magnetic stirrer
- Constant temperature bath (optional, for temperature-controlled studies)

Procedure:

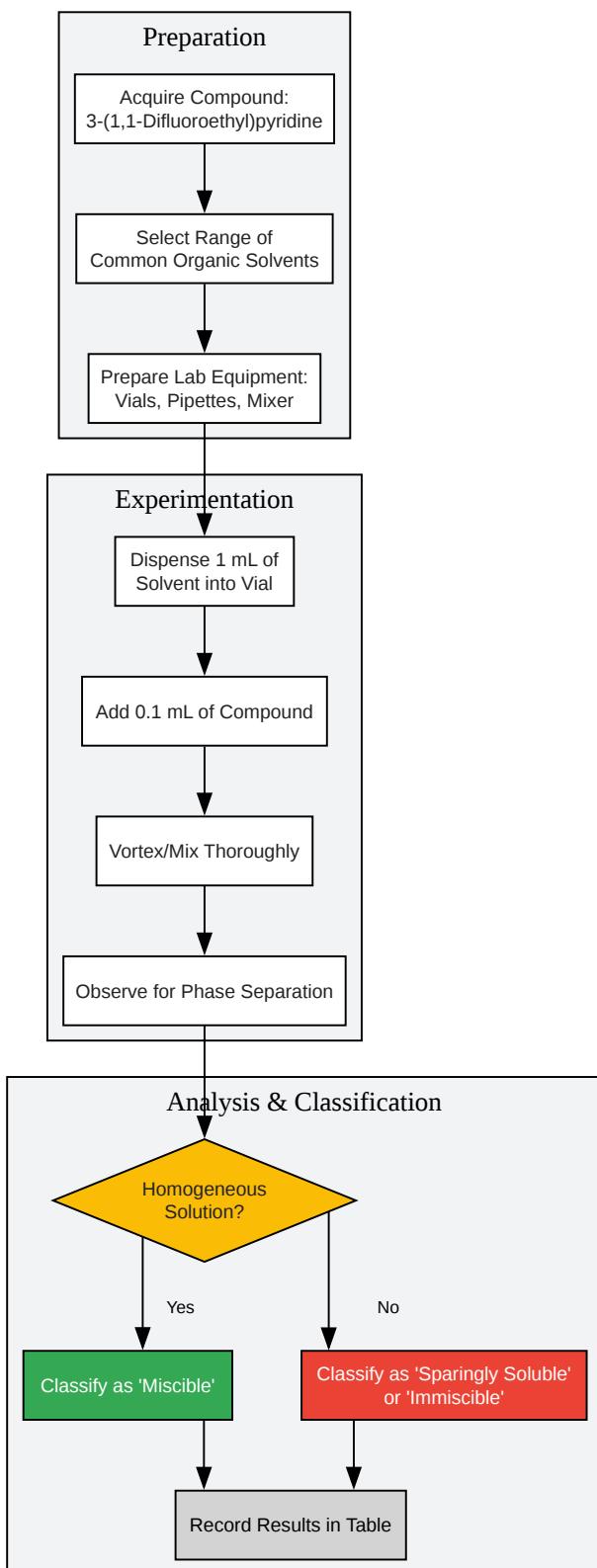
- Solvent Addition: Add a defined volume (e.g., 1 mL) of the chosen organic solvent to a clean, dry test tube.
- Solute Addition: To the same test tube, add a small, measured volume (e.g., 0.1 mL) of **3-(1,1-Difluoroethyl)pyridine**.
- Mixing: Vigorously mix the contents of the test tube using a vortex mixer or by thorough shaking for a set period (e.g., 1-2 minutes) to ensure intimate contact between the solute

and the solvent.

- Observation: Allow the mixture to stand and observe the result.
 - Miscible: If the resulting mixture is a single, clear, homogeneous phase, the compound is considered miscible in that solvent at that ratio.
 - Immiscible/Sparingly Soluble: If the mixture forms two distinct layers, or if cloudiness (turbidity) persists, the compound is considered immiscible or sparingly soluble.
- Incremental Addition (Optional): For substances that are not miscible, one can continue to add small increments of the solute, mixing thoroughly after each addition, to estimate the saturation point. The point at which no more solute dissolves and a second phase persists is the approximate solubility limit.
- Temperature Control: For more precise measurements, the entire procedure can be carried out with the test tubes placed in a constant temperature bath to assess solubility at specific temperatures.
- Documentation: Record the solvent used, the volumes of solute and solvent, the experimental temperature, and the observed outcome (miscible, soluble, sparingly soluble, or immiscible).

Logical Workflow for Solubility Screening

The process of determining the solubility of a new compound in a range of solvents can be streamlined by following a logical workflow. The diagram below illustrates a typical screening process.



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Caption: Workflow for solubility screening of a liquid compound.

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